

Application Notes and Protocols: Adsorption of Acid Red 151 on Activated Carbon

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Compound of Interest

Compound Name: C.I. Acid red 151

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These application notes provide a comprehensive overview and detailed protocols for studying the adsorption of the anionic dye Acid Red 151 onto activated carbon. This information is critical for wastewater treatment research, process optimization, and the development of efficient purification systems.

Introduction

Acid Red 151 is a synthetic azo dye widely used in the textile, leather, and paper industries. Due to its complex aromatic structure, it is resistant to biodegradation and can persist in the environment, posing a threat to aquatic ecosystems. Adsorption onto activated carbon is a highly effective and widely used method for the removal of such dyes from aqueous solutions due to its large surface area, porous structure, and high affinity for organic molecules. This document outlines the key experimental procedures to evaluate and optimize the adsorption of Acid Red 151 on activated carbon.

Experimental Data Summary

The following tables summarize typical quantitative data obtained from adsorption studies of Acid Red 151 and similar acid dyes on various types of activated carbon. These values serve as a reference for expected outcomes.

Table 1: Optimal Adsorption Parameters for Acid Dyes on Activated Carbon

Parameter	Optimal Value/Range	Reference Dye(s)	Source(s)
pH	2.0 - 5.0	Acid Red 151, Acid Red 27, Acid Red 1	[1][2][3]
Adsorbent Dose	0.1 - 2.0 g/L	Acid Red 151, Reactive Blue 19	[1][4]
Equilibrium Time	15 - 180 minutes	Acid Red 151, Acid Red 1	[1][3]
Temperature	25 - 45 °C	Acid Red dyes	[5]

Table 2: Adsorption Isotherm and Kinetic Model Parameters for Acid Dyes on Activated Carbon

Model	Parameter	Typical Value Range	Reference Dye(s)	Source(s)
Langmuir Isotherm	q _{max} (mg/g)	50 - 1500	Acid Red 151, Acid Red 183, Acid Red 1	[1][3][6]
b (L/mg)	Varies with adsorbent	Acid Red 183	[6]	
Freundlich Isotherm	K _F ((mg/g)(L/mg) ^{1/n})	Varies with adsorbent	Acid Red 151, Acid Red 27	[1][5]
n	> 1 (favorable adsorption)	Acid Red 151	[1]	
Pseudo-Second-Order	k ₂ (g/mg·min)	Varies with system	Acid Red 1, Acid Red dyes	[3][7]
Pseudo-First-Order	k ₁ (1/min)	Varies with system	Acid Red 151	[1]

Experimental Protocols

The following are detailed protocols for conducting batch adsorption studies of Acid Red 151 on activated carbon.

Materials and Reagents

- Adsorbate: Acid Red 151 ($C_{22}H_{15}N_4NaO_4S$, Molar Mass: 454.43 g/mol)
- Adsorbent: Activated Carbon (commercial or laboratory-prepared)
- Reagents: Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment, Deionized water.
- Equipment: UV-Vis Spectrophotometer, Orbital shaker, pH meter, Analytical balance, Centrifuge or filtration apparatus.

Preparation of Activated Carbon (Example: Chemical Activation)

Activated carbon can be prepared from various carbonaceous precursors. The following is a general procedure for chemical activation.

- Washing and Drying: Wash the precursor material (e.g., hazelnut shells, passion fruit leaves) with tap water and then deionized water to remove impurities.[8] Dry the material in an oven at 80-110°C until a constant weight is achieved.
- Grinding and Sieving: Grind the dried material and sieve it to obtain a uniform particle size (e.g., <150 μm).[8]
- Chemical Impregnation: Mix the powdered precursor with an activating agent (e.g., $ZnCl_2$, H_3PO_4 , or NaOH solution) in a specific ratio (e.g., 1:1 by weight).[6][9] Allow the mixture to stand for several hours (e.g., overnight) to ensure proper impregnation.
- Carbonization/Activation: Place the impregnated material in a furnace and heat it to a specific temperature (e.g., 350-800°C) under an inert atmosphere for a defined period.
- Washing and Neutralization: After cooling, wash the activated carbon thoroughly with dilute acid (if a basic activating agent was used) or base (if an acidic agent was used), followed by

deionized water until the pH of the wash water is neutral.

- Drying: Dry the final activated carbon in an oven at 105°C and store it in a desiccator.

Preparation of Acid Red 151 Stock Solution

- Accurately weigh a specific amount of Acid Red 151 powder.
- Dissolve the dye in deionized water to prepare a stock solution of a known concentration (e.g., 1000 mg/L).
- Prepare working solutions of desired concentrations by diluting the stock solution.

Batch Adsorption Experiments

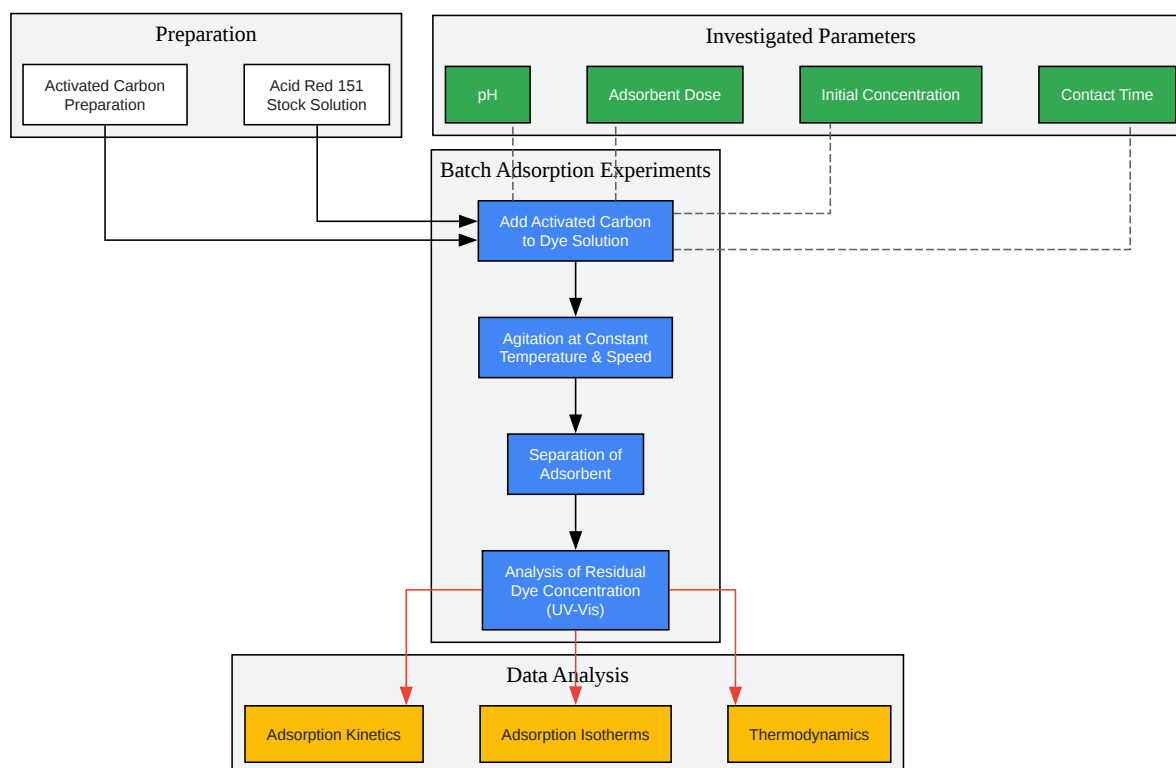
The following procedure is for a typical batch adsorption experiment. These experiments are crucial for determining the effect of various parameters on the adsorption process.

- Setup: Add a fixed amount of activated carbon (e.g., 0.1 g) to a series of flasks containing a known volume (e.g., 50 mL) of Acid Red 151 solution of a specific concentration.
- Parameter Variation:
 - Effect of pH: Adjust the initial pH of the dye solutions to different values (e.g., 2, 4, 6, 8, 10) using dilute HCl or NaOH.[2]
 - Effect of Adsorbent Dose: Vary the amount of activated carbon added to the flasks (e.g., 0.05, 0.1, 0.2, 0.5, 1.0 g).
 - Effect of Initial Concentration: Use different initial concentrations of the Acid Red 151 solution (e.g., 20, 50, 100, 200, 500 mg/L).[8]
 - Effect of Contact Time (Kinetics): Take samples at different time intervals (e.g., 5, 15, 30, 60, 120, 180 minutes) to determine the equilibrium time.[3]
- Agitation: Place the flasks in an orbital shaker at a constant speed (e.g., 150-200 rpm) and temperature (e.g., 25°C).[8]
- Sample Analysis:

- After the desired contact time, separate the activated carbon from the solution by centrifugation or filtration.
- Measure the final concentration of Acid Red 151 in the supernatant/filtrate using a UV-Vis spectrophotometer at its maximum absorbance wavelength ($\lambda_{\text{max}} \approx 513 \text{ nm}$).^[1]
- Calculations:
 - Removal Efficiency (%): $\% \text{ Removal} = ((C_0 - C_e) / C_0) * 100$
 - Adsorption Capacity at Equilibrium (q_e , mg/g): $q_e = (C_0 - C_e) * V / m$ where:
 - C_0 = Initial dye concentration (mg/L)
 - C_e = Equilibrium dye concentration (mg/L)
 - V = Volume of the solution (L)
 - m = Mass of the adsorbent (g)

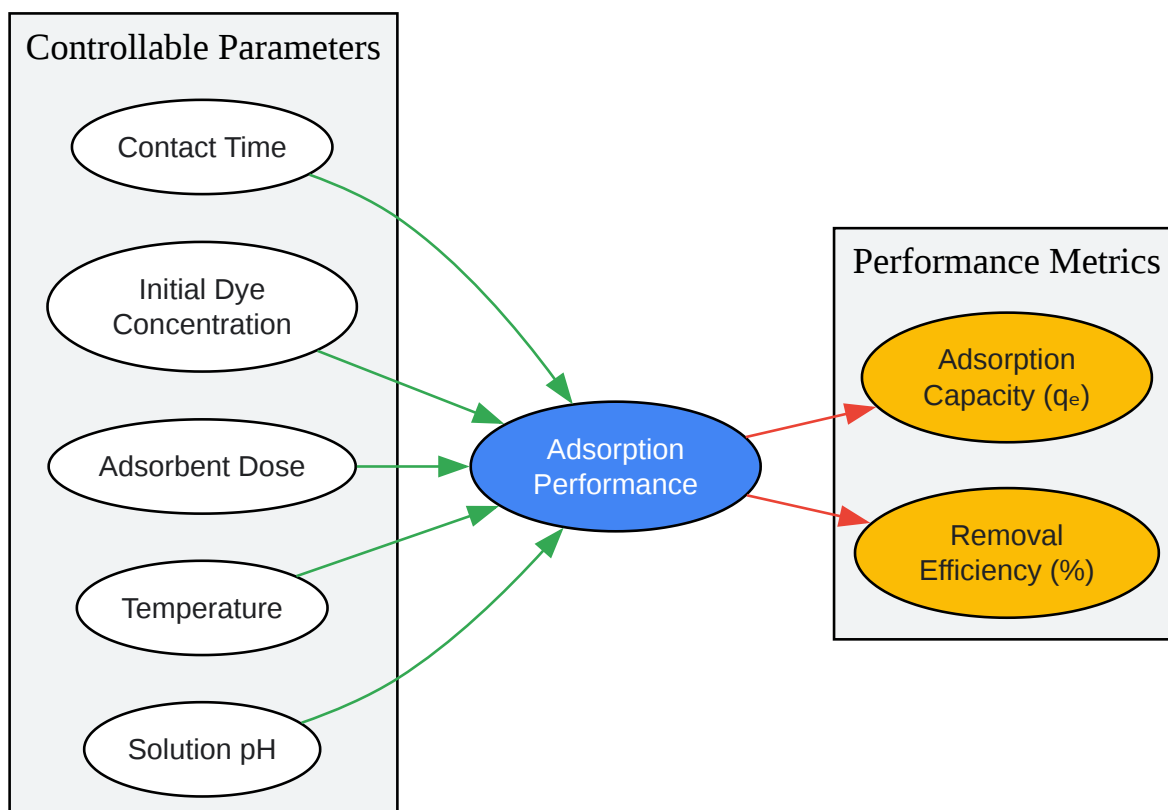
Visualizations

The following diagrams illustrate the experimental workflow and the relationships between the key parameters investigated in the adsorption studies.



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Caption: Experimental workflow for the adsorption of Acid Red 151 on activated carbon.



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Caption: Logical relationships of parameters influencing adsorption performance.

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